

Technical Support Center: Synthesis of 2-(2-Cyano-4-methoxyphenyl)acetic acid

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Compound of Interest

Compound Name:	2-(2-Cyano-4-methoxyphenyl)acetic acid
Cat. No.:	B2558162

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Welcome to the technical support center for the synthesis of **2-(2-Cyano-4-methoxyphenyl)acetic acid**. This guide is designed for researchers, chemists, and drug development professionals to navigate the common challenges encountered during the synthesis of this important chemical intermediate. Here, we provide in-depth, field-proven insights in a direct question-and-answer format, focusing on causality and practical solutions to improve your yield and purity.

Section 1: General Synthesis & Strategy

This section provides an overview of the common synthetic routes and critical control points.

Frequently Asked Questions (FAQs)

Q1: What is the most common and reliable synthetic route to prepare **2-(2-Cyano-4-methoxyphenyl)acetic acid**?

A1: A robust and frequently employed strategy involves a multi-step synthesis culminating in the hydrolysis of a nitrile precursor. The overall workflow can be visualized as follows:

Stage 1: Aryl Cyanide Formation

2-Amino-5-methoxytoluene

Diazotization
(NaNO₂, HCl)

Benzenediazonium Salt Intermediate

Sandmeyer Reaction
(CuCN)

2-Cyano-4-methylanisole

Radical Bromination
(NBS, AIBN)**Stage 2: Side-Chain Introduction**

2-(Bromomethyl)-5-methoxybenzonitrile

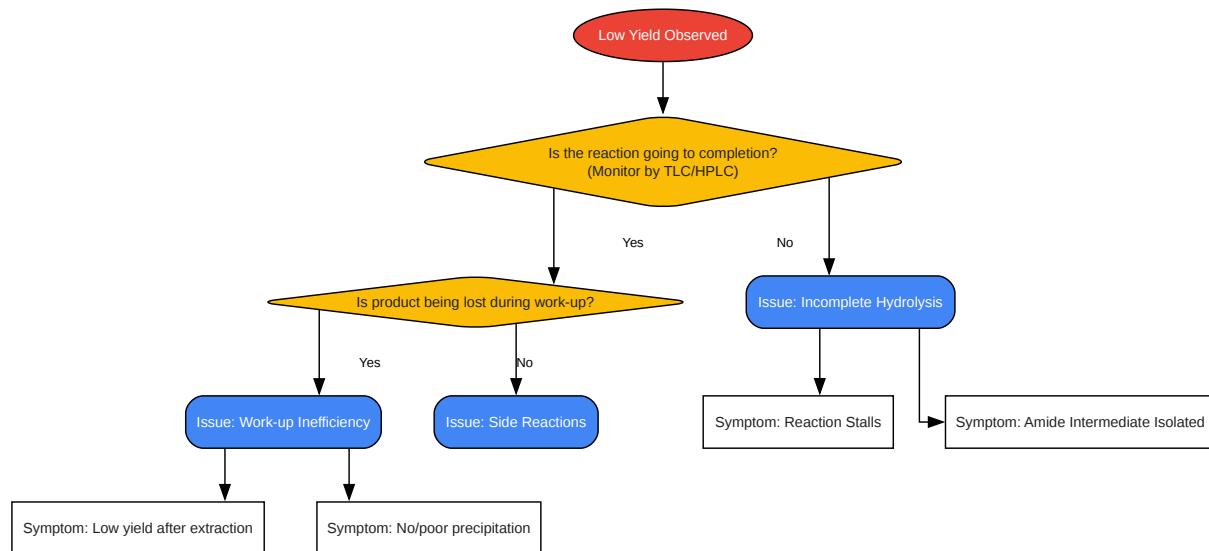
Cyanide Displacement
(NaCN)

2-(2-Cyano-4-methoxyphenyl)acetonitrile

Acid or Base Hydrolysis

Stage 3: Final Hydrolysis

2-(2-Cyano-4-methoxyphenyl)acetic acid



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